

# Xenon-134 in Fundamental Physics: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: Xenon-134

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This technical guide provides a comprehensive overview of the utilization of **Xenon-134** in fundamental physics research, with a primary focus on the search for neutrinoless double beta decay. The content herein is intended for researchers, scientists, and professionals in drug development with an interest in advanced nuclear physics applications and detector technologies.

## Introduction: The Significance of Xenon-134 in Fundamental Physics

**Xenon-134**, a stable isotope of xenon with a natural abundance of approximately 10.4%, has emerged as a crucial element in the quest for physics beyond the Standard Model.<sup>[1]</sup> Its primary application lies in the search for neutrinoless double beta decay ( $0\nu\beta\beta$ ), a hypothetical radioactive decay process that, if observed, would confirm the Majorana nature of neutrinos—meaning neutrinos are their own antiparticles. Such a discovery would have profound implications for our understanding of matter, anti-matter asymmetry in the universe, and the absolute neutrino mass scale.

While much of the focus in xenon-based double beta decay experiments has been on the isotope Xenon-136, the presence of **Xenon-134** in both natural and enriched xenon detectors provides a unique opportunity to search for this rare decay in a different isotope, offering a complementary approach to this fundamental inquiry.<sup>[2][3]</sup> Additionally, xenon's properties as a

dense, high-Z material make it an excellent medium for particle detection, leading to its use in large-scale dark matter direct detection experiments.<sup>[4]</sup>

## Properties and Decay Characteristics of Xenon-134

A thorough understanding of the nuclear properties of **Xenon-134** is essential for interpreting experimental results. Key parameters are summarized in the table below.

Property	Value
Natural Abundance	10.436% <sup>[1]</sup>
Atomic Mass	133.9053945 u <sup>[1]</sup>
Protons (Z)	54 <sup>[1]</sup>
Neutrons (N)	80 <sup>[1]</sup>
Spin/Parity	0+ <sup>[5]</sup>
Double Beta Decay Q-value (to <sup>134</sup> Ba ground state)	825.8 ± 0.9 keV <sup>[2][6]</sup>

## The Search for Neutrinoless Double Beta Decay with Xenon-134

The primary motivation for using **Xenon-134** in fundamental physics research is the search for neutrinoless double beta decay. This process, if it occurs, would be a clear sign of lepton number violation.

### Theoretical Framework

Neutrinoless double beta decay is a process where two neutrons in a nucleus simultaneously decay into two protons and two electrons, without the emission of the two antineutrinos that are present in the Standard Model-allowed two-neutrino double beta decay ( $2\nu\beta\beta$ ). The decay rate of  $0\nu\beta\beta$  is directly related to the effective Majorana neutrino mass.

### Experimental Signatures

The key signature of a  $0\nu\beta\beta$  decay event is a monoenergetic peak in the sum energy spectrum of the two emitted electrons, located at the Q-value of the decay. For **Xenon-134**, this peak would be expected at 825.8 keV.<sup>[2][6]</sup> This is distinct from the continuous energy spectrum of the  $2\nu\beta\beta$  decay.

## Experimental Results

Two leading experiments, EXO-200 and PandaX-4T, have conducted searches for the double beta decay of **Xenon-134**. The table below summarizes the most recent lower limits on the half-life for both the two-neutrino and neutrinoless decay modes.

Experiment	Decay Mode	Half-life Lower Limit (90% C.L.)	Exposure
EXO-200	$2\nu\beta\beta$	$> 8.7 \times 10^{20} \text{ yr}$ <sup>[7][8]</sup>	29.6 kg·yr <sup>[7][8]</sup>
	$0\nu\beta\beta$	$> 1.1 \times 10^{23} \text{ yr}$ <sup>[7][8]</sup>	29.6 kg·yr <sup>[7][8]</sup>
PandaX-4T	$2\nu\beta\beta$	$> 2.8 \times 10^{22} \text{ yr}$ <sup>[3][6][9][10]</sup>	656 kg natural xenon, 94.9-day exposure <sup>[3][6][9][10]</sup>
	$0\nu\beta\beta$	$> 3.0 \times 10^{23} \text{ yr}$ <sup>[3][6][9][10]</sup>	656 kg natural xenon, 94.9-day exposure <sup>[3][6][9][10]</sup>

## Experimental Protocols

The search for rare events like neutrinoless double beta decay requires detectors with extremely low background radiation and excellent energy resolution. Liquid xenon Time Projection Chambers (TPCs) are the leading technology in this field.

## Detector Design: The Time Projection Chamber

Both EXO-200 and PandaX-4T utilize liquid xenon TPCs. In these detectors, a particle interaction in the liquid xenon produces both a prompt scintillation light signal (S1) and ionization electrons. The electrons drift under a uniform electric field towards the top of the detector where they are extracted into a gas phase, producing a secondary, larger scintillation

signal (S2). The time difference between the S1 and S2 signals provides the vertical position of the interaction, while the S2 signal distribution across an array of photosensors gives the horizontal position. This 3D position reconstruction allows for the fiducialization of the detector volume, effectively using the outer layer of xenon to shield the inner, more sensitive region from external backgrounds.

## Xenon Purification

To achieve the necessary electron drift lengths and light collection efficiency, the liquid xenon must be continuously purified to remove electronegative impurities. This is typically done by circulating the xenon through heated zirconium getters.

## Background Reduction

Minimizing background radiation is paramount. This is achieved through a multi-pronged approach:

- **Material Selection:** All detector components are carefully selected for their low intrinsic radioactivity.
- **Underground Location:** The experiments are located deep underground to shield them from cosmic rays.
- **Active Shielding:** The outer layer of liquid xenon in the TPC acts as a self-shield.
- **Passive Shielding:** The detector is enclosed in layers of passive shielding materials, such as lead and copper, to block external gamma rays and neutrons.
- **Radon Mitigation:** Radon, a radioactive noble gas, is a significant background source. Efforts are made to minimize radon emanation from detector materials and to remove it from the air surrounding the detector.

## Data Analysis for Xenon-134

The analysis of data to search for the double beta decay of **Xenon-134** involves several key steps:

- **Event Reconstruction:** The energy and position of each event are reconstructed from the S1 and S2 signals.
- **Fiducial Volume Selection:** Only events occurring within the well-shielded inner volume of the detector are selected.
- **Single-Site vs. Multi-Site Discrimination:** Double beta decay events are expected to be single-site energy depositions, while many background events (like Compton scattering of gamma rays) are multi-site. This provides a powerful tool for background rejection.
- **Energy Spectrum Fitting:** The energy spectrum of the selected events is fitted with a model that includes the expected signal shapes for  $2\nu\beta\beta$  and  $0\nu\beta\beta$  decays of **Xenon-134**, as well as the contributions from various background sources.

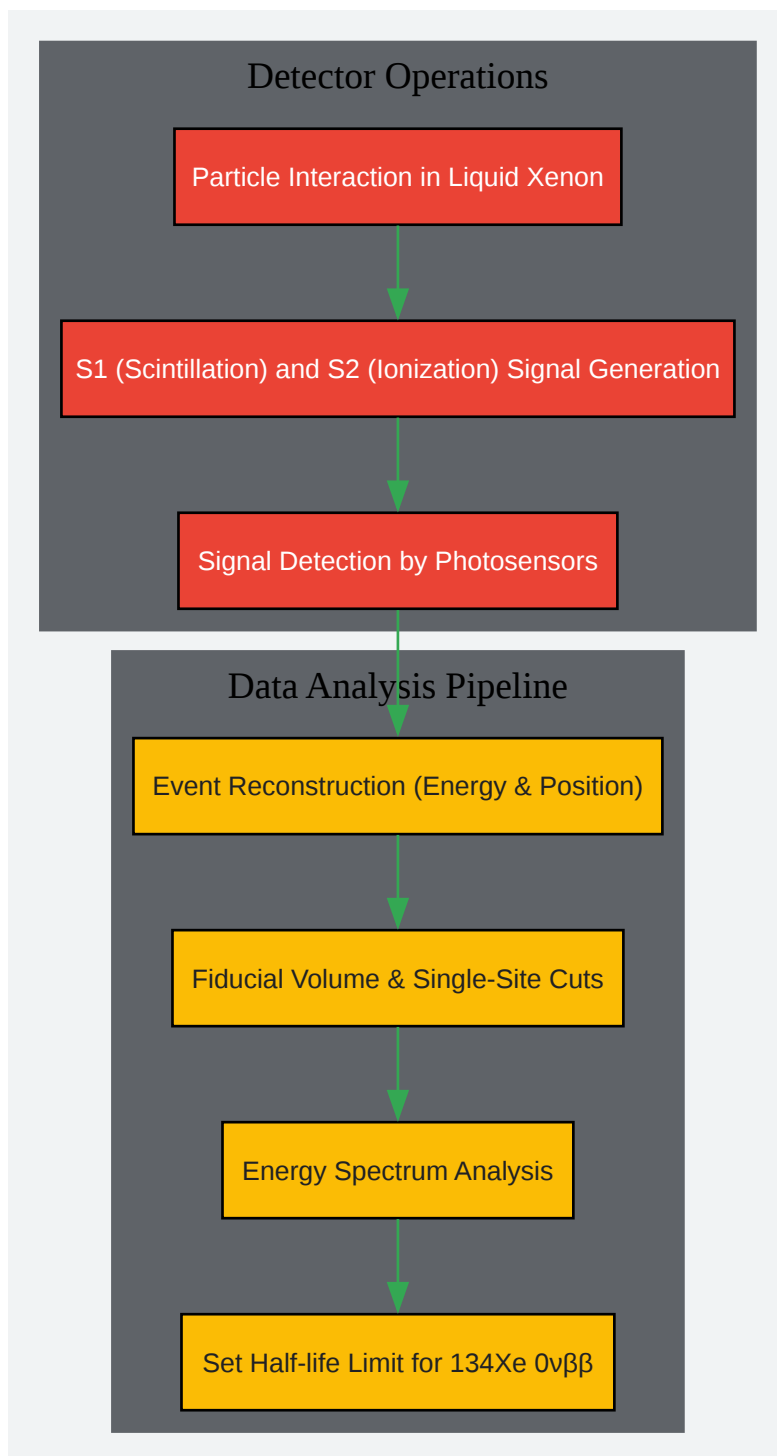
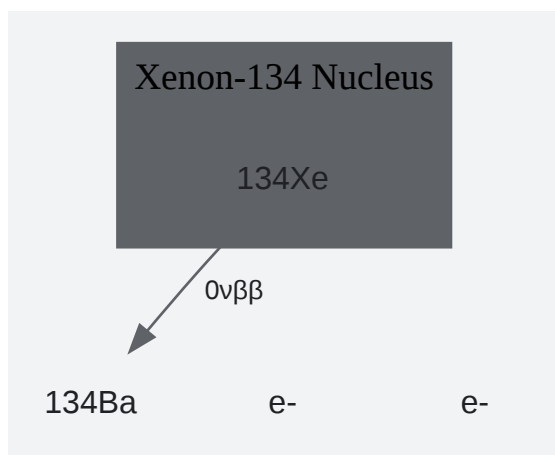
## Xenon-134 in Dark Matter Searches

Large-scale liquid xenon detectors are also at the forefront of the search for Weakly Interacting Massive Particles (WIMPs), a leading dark matter candidate. While these experiments do not specifically target **Xenon-134**, it is a natural component of the xenon used.

The primary advantages of xenon for dark matter detection are its high atomic mass, which provides a large target for WIMP interactions, and its excellent self-shielding properties.<sup>[4]</sup> The presence of isotopes with non-zero nuclear spin, such as Xenon-129 and Xenon-131, also makes these detectors sensitive to spin-dependent WIMP interactions.<sup>[11]</sup> **Xenon-134**, having a spin of 0, does not contribute to spin-dependent searches. Its role in spin-independent searches is that of a target nucleus within the natural xenon.

## Visualizations

### Neutrinoless Double Beta Decay of Xenon-134



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